

Key differences between Fmoc-L-alaninol and Fmoc-L-alanine

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Compound of Interest

Compound Name: *Fmoc-L-alaninol*

CAS No.: 161529-13-1

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An In-Depth Technical Guide to the Core Differences Between **Fmoc-L-alaninol** and Fmoc-L-alanine

For researchers, scientists, and drug development professionals, the precise selection of building blocks is paramount to synthetic success. While structurally similar, **Fmoc-L-alaninol** and Fmoc-L-alanine possess a fundamental chemical distinction that dictates their reactivity, applications, and strategic use in synthesis. This guide elucidates these core differences, providing the technical data and procedural knowledge necessary for informed decision-making in complex synthetic workflows.

Core Structural and Functional Distinction

The primary difference lies in the functional group at the C-terminus. Fmoc-L-alanine is a standard N-protected amino acid featuring a carboxylic acid (-COOH) group. This group is the site of activation for forming peptide bonds in Solid-Phase Peptide Synthesis (SPPS). In contrast, **Fmoc-L-alaninol** is an N-protected amino alcohol where the carboxylic acid has been reduced to a primary alcohol or hydroxyl (-CH₂OH) group.^{[1][2][3]} This seemingly minor change fundamentally alters the molecule's role in synthesis; it can no longer form a peptide bond via

its C-terminus under standard coupling conditions and is instead used to terminate a peptide chain with an alcohol, or as a chiral building block in other synthetic contexts.

Fmoc-L-alaninol

Hydroxyl Group
(-CH₂OH)

Fmoc-L-alanine

Carboxylic Acid
(-COOH)

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Caption: Chemical structures of Fmoc-L-alanine and **Fmoc-L-alaninol**.

Physicochemical Properties

The structural difference directly impacts the physicochemical properties of the two compounds. The presence of the polar carboxylic acid group in Fmoc-L-alanine generally leads to a slightly higher melting point and different solubility characteristics compared to the alcohol group in **Fmoc-L-alaninol**.

Property	Fmoc-L-alaninol	Fmoc-L-alanine
Synonyms	Fmoc-L-Ala-ol, (S)-2-(Fmoc-amino)-1-propanol[1][4]	Fmoc-Ala-OH, N-(9-Fluorenylmethoxycarbonyl)-L-alanine[5][6]
CAS Number	161529-13-1[4]	35661-39-3[5][7]
Molecular Formula	C ₁₈ H ₁₉ NO ₃ [4][8]	C ₁₈ H ₁₇ NO ₄ [5][7]
Molecular Weight	297.35 g/mol [8][9]	311.33 g/mol [5][7]
Appearance	White to off-white powder[4][8]	White to light yellow crystal powder[5]
Melting Point	147-157 °C[4]	147-153 °C[5][7]
Solubility	Soluble in Methanol[4].	Soluble in water, DMSO (Slightly), DMF (Sparingly)[5][7].
Optical Rotation	[α] _D ²⁰ = -3 ± 2° (c=2 in MeOH)[4]	[α] _D ²⁰ = -19° (c=1 in DMF)[5]

Role and Reactivity in Synthesis

The divergent functionalities of these molecules define their roles in synthetic chemistry, particularly within the context of peptide synthesis.

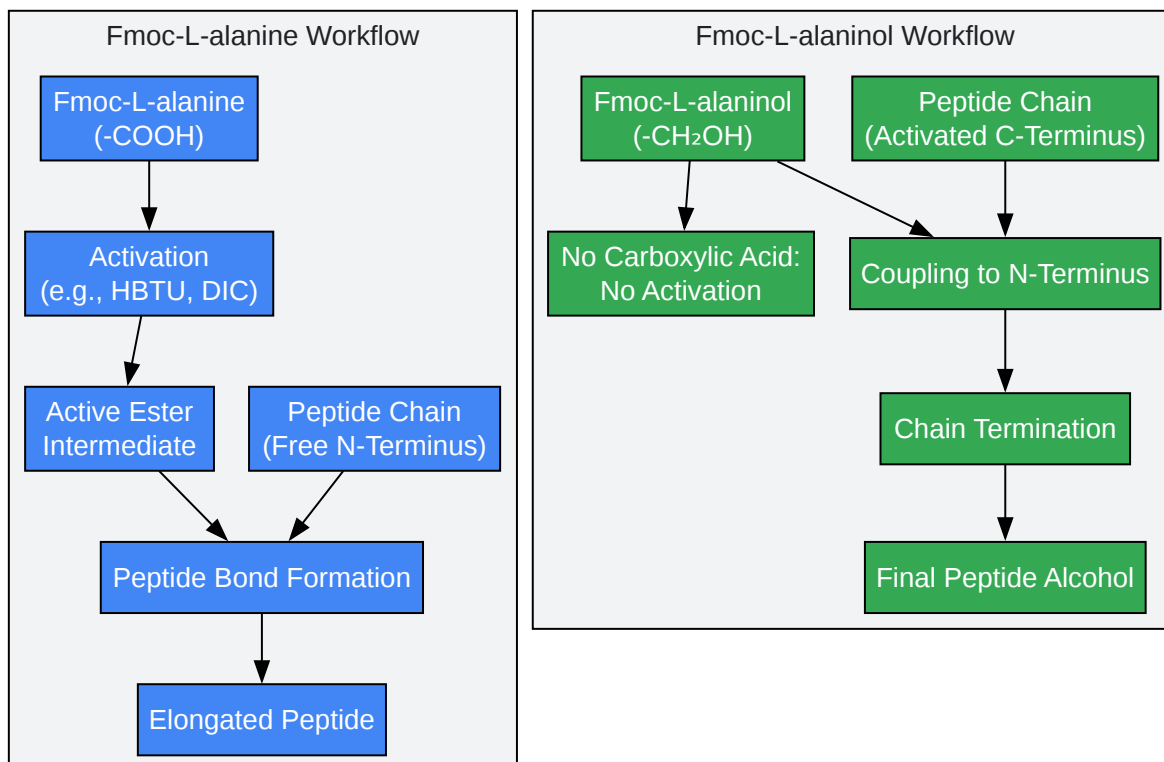
Fmoc-L-alanine is a cornerstone of Fmoc-based Solid-Phase Peptide Synthesis (SPPS).[10][11] Its carboxylic acid is activated in situ using coupling reagents (e.g., HBTU, DIC) to form an active ester or similar species. This activated intermediate then readily reacts with the free N-terminal amine of the growing peptide chain on the solid support, forming a new peptide bond and elongating the peptide.[12]

Fmoc-L-alaninol, lacking a carboxylic acid, cannot be activated in the same manner and thus cannot extend a peptide chain.[4] Its primary applications include:

- **C-terminal Modification:** Introduction as the final residue to produce a peptide alcohol, which can alter the peptide's biological activity, stability, or pharmacokinetic properties.

- Chiral Precursor: Use as a chiral building block for the synthesis of non-peptidic small molecules, such as ligands for asymmetric catalysis or complex pharmaceutical intermediates.[3]

Synthetic Roles in Peptide Chemistry



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Caption: Contrasting reactivity pathways in peptide synthesis.

Experimental Protocols

Protocol 1: Synthesis of Fmoc-L-alanine

This protocol describes the standard procedure for protecting the amine group of L-alanine with an Fmoc group.^[13]

Materials:

- L-alanine
- N-(9-fluorenylmethoxycarbonyloxy)succinimide (Fmoc-OSu)
- Sodium carbonate (Na_2CO_3)
- Dioxane
- Deionized water
- Ethyl acetate
- Concentrated hydrochloric acid (HCl)
- Anhydrous sodium sulfate (Na_2SO_4)

Methodology:

- Dissolve L-alanine (1.0 eq) and sodium carbonate (5.0 eq) in a 1:1 mixture of water and dioxane.
- To this stirring solution, add Fmoc-OSu (1.5 eq).
- Allow the mixture to stir at room temperature for 18 hours.
- Filter the mixture. Extract the aqueous filtrate with ethyl ether to remove impurities.

- Cool the remaining aqueous layer in an ice bath and acidify to a low pH with concentrated HCl. A white precipitate should form.
- Extract the acidified mixture with ethyl acetate.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield Fmoc-L-alanine as a white solid. A yield of approximately 99% can be expected.^[13]

Protocol 2: Incorporation of Fmoc-L-alanine in SPPS

This protocol outlines a single coupling cycle for adding an Fmoc-L-alanine residue to a growing peptide chain on a solid support resin (e.g., Rink Amide resin).^[14]

Materials:

- Fmoc-deprotected peptide-resin
- Fmoc-L-alanine
- N,N'-Diisopropylcarbodiimide (DIC)
- Hydroxybenzotriazole (HOBt) or Oxyma Pure
- N,N-Dimethylformamide (DMF)
- 20% piperidine in DMF

Methodology:

- **Resin Preparation:** Ensure the N-terminal Fmoc group of the resin-bound peptide has been removed by treating with 20% piperidine in DMF for 20 minutes, followed by thorough washing with DMF.
- **Coupling Solution:** In a separate vessel, dissolve Fmoc-L-alanine (3.0 eq), HOBt (3.0 eq), in DMF. Add DIC (3.0 eq) and allow the solution to pre-activate for 15-20 minutes.

- **Coupling Reaction:** Add the activated coupling solution to the washed, deprotected peptide-resin.
- Agitate the reaction vessel at room temperature for 1-2 hours.
- **Monitoring:** Perform a Kaiser test or similar ninhydrin-based test to confirm the reaction has gone to completion (i.e., no free primary amines remain).
- **Washing:** Once complete, drain the reaction solution and wash the resin thoroughly with DMF to remove excess reagents and byproducts. The resin is now ready for the next deprotection and coupling cycle.

Protocol 3: Synthesis of Fmoc-L-alaninol via Reduction

This protocol describes a general method for reducing the carboxylic acid of Fmoc-L-alanine to an alcohol.

Materials:

- Fmoc-L-alanine
- Tetrahydrofuran (THF), anhydrous
- N,N-Diisopropylethylamine (DIPEA)
- Propanephosphonic acid anhydride (T3P) or similar activating agent
- Sodium borohydride (NaBH_4)

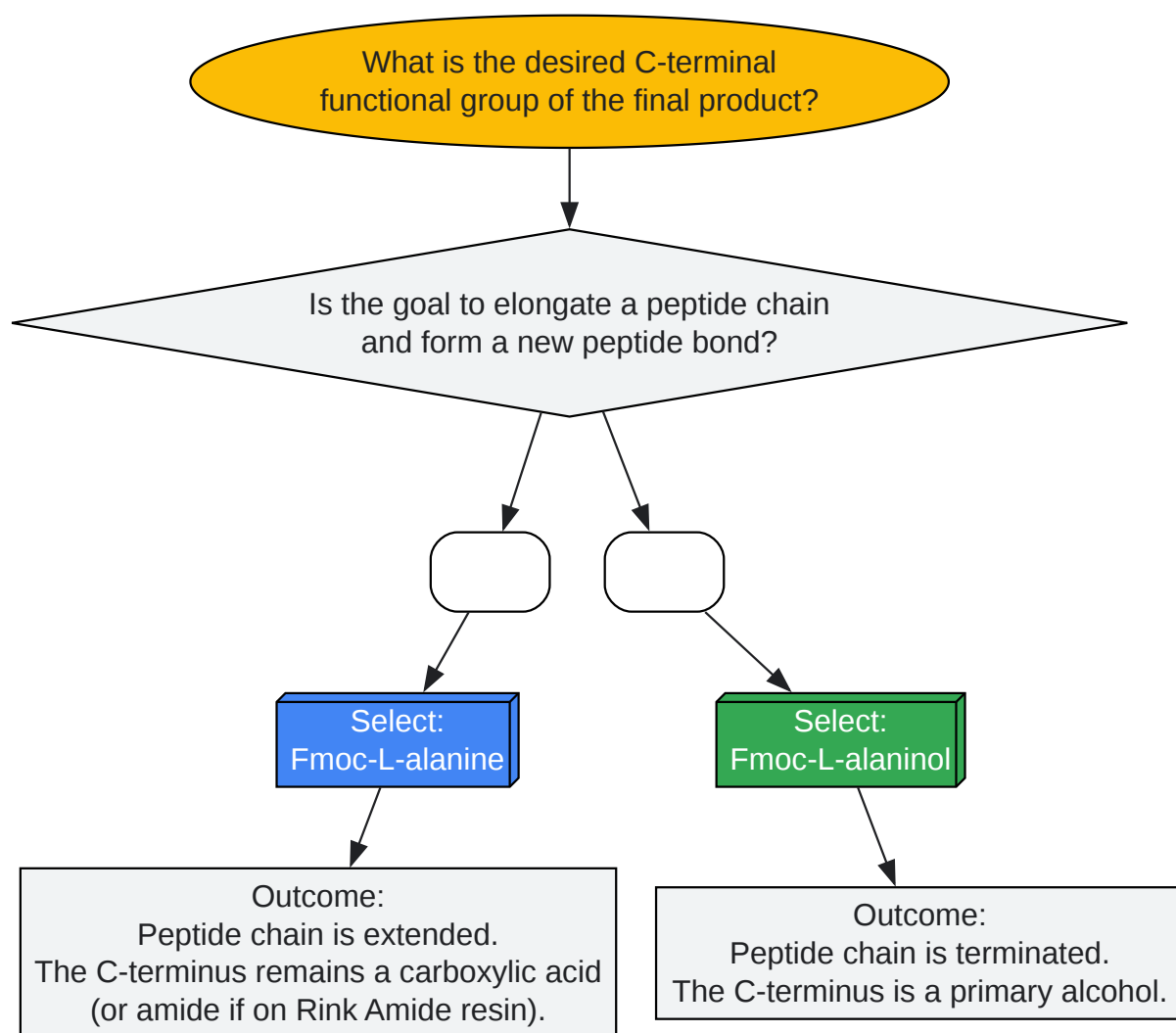
Methodology:

- Dissolve Fmoc-L-alanine (1.0 eq) in anhydrous THF and cool the solution to 0 °C in an ice bath.
- Add DIPEA (1.2 eq) followed by the dropwise addition of an activating agent such as T3P (2.0 eq). Stir for 10-15 minutes at 0 °C to form an active intermediate.
- In a separate flask, prepare an aqueous solution of sodium borohydride (NaBH_4).

- Carefully add the NaBH_4 solution to the reaction mixture at 0 °C.
- Allow the reaction to proceed, monitoring by TLC or LC-MS until the starting material is consumed.
- Perform an appropriate aqueous workup to quench the reaction and purify the crude product, typically via column chromatography, to yield **Fmoc-L-alaninol**.

Logical Selection Workflow

The choice between these two reagents is dictated entirely by the desired synthetic outcome. The following diagram illustrates the decision-making process.



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Caption: Decision workflow for selecting the appropriate building block.

Conclusion

Fmoc-L-alanine and **Fmoc-L-alaninol** are distinct chemical entities with non-interchangeable roles in synthesis. Fmoc-L-alanine is the standard building block for peptide chain elongation due to its reactive carboxylic acid. **Fmoc-L-alaninol** serves as a chain-terminating agent to produce peptide alcohols or as a versatile chiral precursor for other areas of organic synthesis. A thorough understanding of their fundamental structural and chemical differences is critical for the rational design and successful execution of complex synthetic strategies in pharmaceutical and materials research.

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